

Safe Disposal and Handling of 1,12-Dibromododecane-d24

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Compound of Interest

Compound Name: 1,12-Dibromododecane-d24

Cat. No.: B15554687

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For researchers and professionals in drug development, the proper management of specialized chemical reagents is paramount for laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the handling and disposal of **1,12-Dibromododecane-d24**, a deuterated halogenated hydrocarbon.

Immediate Safety and Handling Protocols

When working with **1,12-Dibromododecane-d24**, it is crucial to adhere to standard laboratory safety practices for handling halogenated hydrocarbons.[1][2] Personal protective equipment (PPE) is mandatory to prevent skin and eye contact.[3] Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of any dust or vapors.[3]

Key Handling Precautions:

- Engineering Controls: Always use this compound within a laboratory fume hood or with mechanical exhaust ventilation to minimize exposure.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.[3]
 - Hand Protection: Use chemically resistant gloves and dispose of them after use in accordance with good laboratory practices.[3]

- Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.^[3]
- Hygiene: Wash hands thoroughly after handling.^[3]

Spill and Emergency Procedures

In the event of a spill, personal protective equipment should be used.^[3] The spilled material should be picked up and placed in a suitable, closed container for disposal, avoiding the creation of dust.^[3] Ensure the area is well-ventilated.^[3] Do not allow the product to enter drains.^[3]

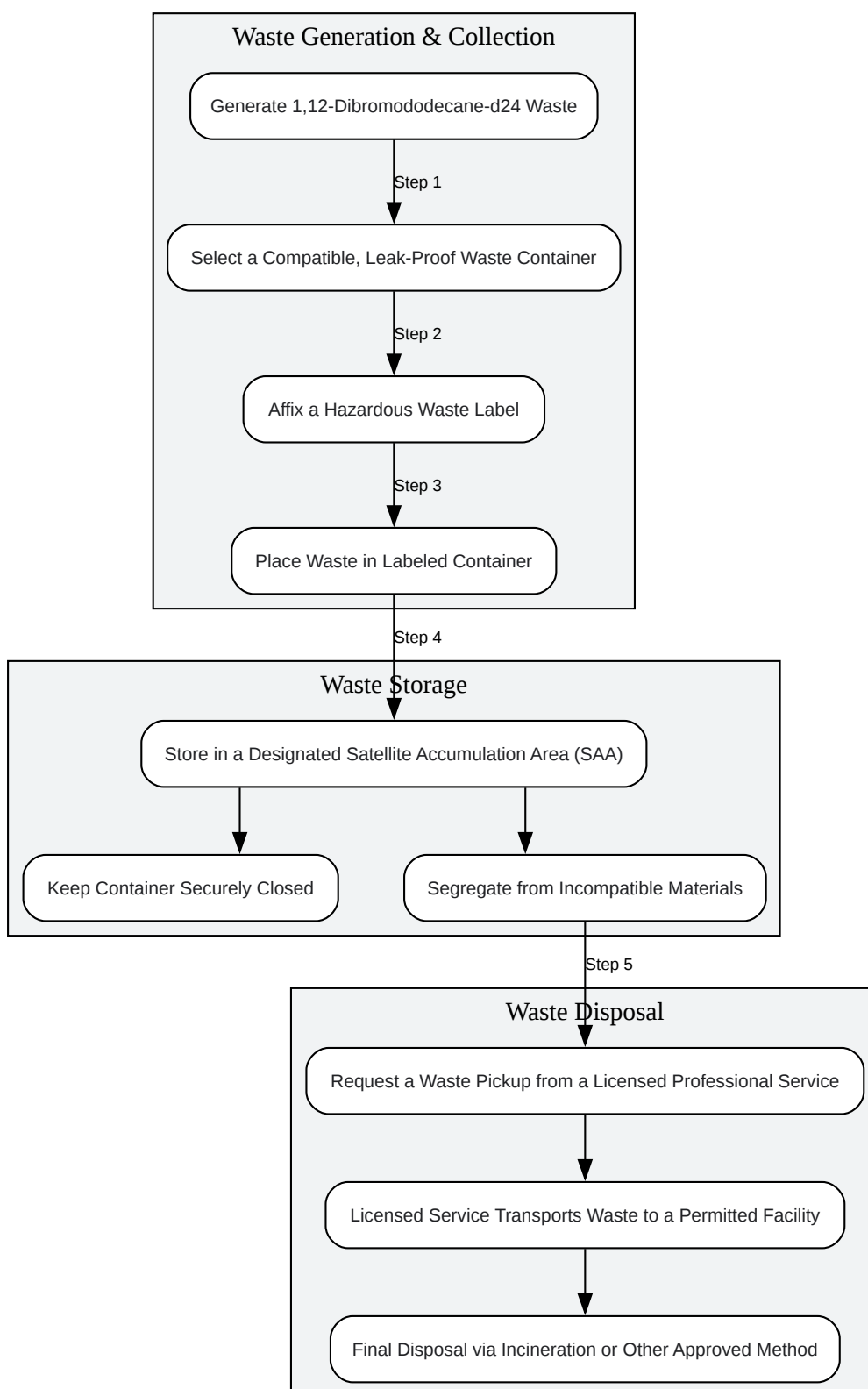
First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Flush eyes with water as a precaution. ^[3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists. ^[3]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. ^[3]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. ^[3]

Proper Disposal Procedures

The primary and mandatory disposal method for **1,12-Dibromododecane-d24** is to contact a licensed professional waste disposal service.^[3] This compound should not be disposed of down the drain or in regular trash. For deuterated compounds like this one, the disposal procedure follows that of its non-deuterated counterpart, as the stable isotope of deuterium does not confer radioactive hazards.

The following workflow outlines the step-by-step process for the proper disposal of **1,12-Dibromododecane-d24** waste in a laboratory setting.



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Caption: Waste Disposal Workflow for **1,12-Dibromododecane-d24**.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of 1,12-Dibromododecane, the non-deuterated analog, which are relevant for its safe handling and storage.

Property	Value
Molecular Formula	C ₁₂ D ₂₄ Br ₂
CAS Number	1044544-84-4
Appearance	Solid
Storage Temperature	Room temperature
Incompatible Materials	Strong oxidizing agents
Hazardous Decomposition	Carbon oxides, Hydrogen bromide gas (under fire conditions)

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